

In-Depth Technical Guide: [(4-Pyridinylmethyl)amino]acetic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: [(Pyridin-4-ylmethyl)-amino]-acetic acid

CAS No.: 88720-65-4

Cat. No.: B1317158

[Get Quote](#)

Executive Summary

[(4-Pyridinylmethyl)amino]acetic acid (also known as N-(4-Pyridylmethyl)glycine) is a bifunctional heterocycle-amino acid hybrid. Unlike its isomer N-(2-pyridylmethyl)glycine—which acts as a tridentate pincer ligand—the 4-pyridyl derivative is topologically distinct. The para-substitution of the pyridine nitrogen prevents the formation of a localized chelate ring involving the pyridine ring, forcing the molecule to act as a divergent bridging ligand. This structural constraint makes it a critical building block in the synthesis of Coordination Polymers (CPs) and Metal-Organic Frameworks (MOFs), as well as a versatile scaffold in peptidomimetic drug design.

This guide details the physicochemical profile, synthetic pathways, and divergent coordination chemistry of this compound, providing researchers with actionable protocols for its application in supramolecular chemistry and pharmaceutical synthesis.

Physicochemical Profile

The molecule exists primarily as a zwitterion in aqueous solution at neutral pH, characterized by a protonated secondary amine and a deprotonated carboxylate.^[1]

Table 1: Core Chemical Properties

Property	Data	Notes
IUPAC Name	2-[(Pyridin-4-ylmethyl)amino]acetic acid	
CAS Number	88720-65-4	
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	
Molecular Weight	166.18 g/mol	
Solubility	High: Water, DMSO, Methanol Low: Hexane, Et ₂ O	Zwitterionic character dominates solubility profile.
pKa ₁ (Carboxyl)	2.14 ± 0.10 (Predicted)	Deprotonation of –COOH to –COO [–] .
pKa ₂ (Pyridine)	~5.3	Protonation of Pyridine Nitrogen (Py-N).
pKa ₃ (Amine)	~9.1	Deprotonation of secondary ammonium –NH ₂ ⁺ –.
Isoelectric Point (pI)	~5.6	pH at which net charge is zero.
H-Bond Donors	2	(–NH–, –OH/–COOH)
H-Bond Acceptors	4	(Py-N, Amine-N, Carboxyl-O x2)

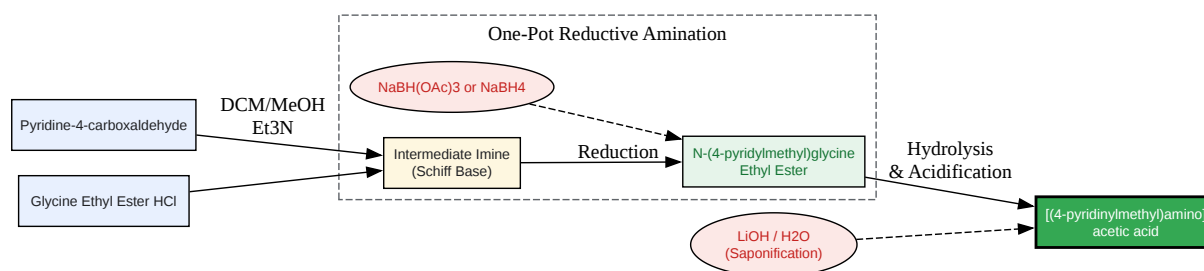
Synthetic Pathways

The synthesis of [(4-pyridinylmethyl)amino]acetic acid is most efficiently achieved via Reductive Amination. This method avoids the over-alkylation often seen in direct nucleophilic substitution (e.g., reacting glycine with 4-(chloromethyl)pyridine).

Pathway Logic

- Imine Formation: Condensation of pyridine-4-carboxaldehyde with glycine (or glycine ethyl ester) generates an intermediate imine (Schiff base).
- Reduction: Selective reduction of the C=N bond using Sodium Triacetoxyborohydride (STAB) or Sodium Borohydride (NaBH_4) yields the secondary amine.
- Hydrolysis (if Ester used): If the ethyl ester of glycine is used to improve solubility in organic solvents, a final saponification step is required.

Visualization: Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Step-wise synthesis via reductive amination. The ester route is preferred for ease of purification before final hydrolysis.

Structural Analysis & Coordination Chemistry

The defining feature of this molecule is its divergent topology.

The "Anti-Chelate" Effect

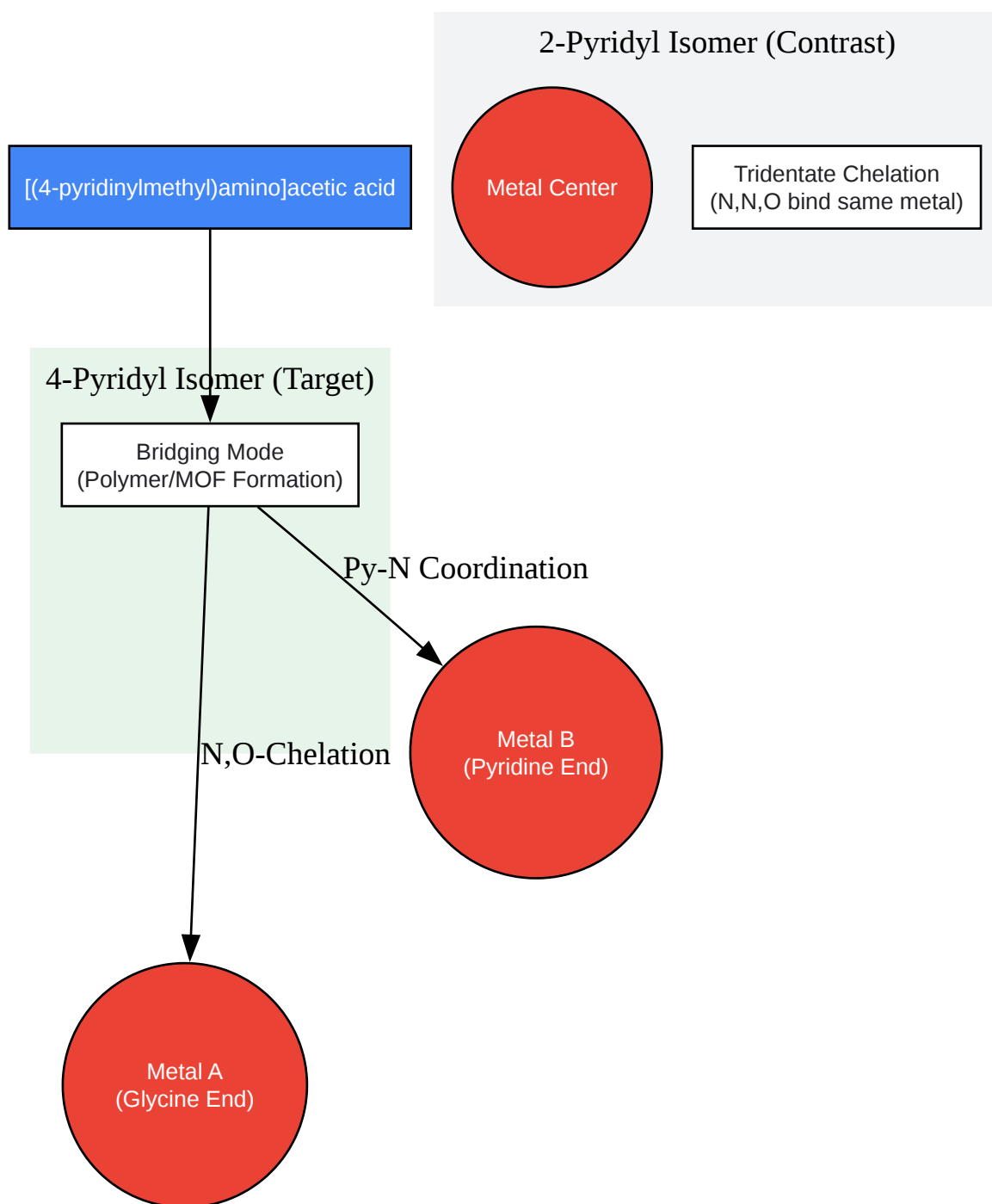
In the 2-pyridyl isomer, the pyridine nitrogen and the glycine amine are separated by two carbons, allowing them to bite the same metal center (forming a 5-membered chelate ring). In [(4-pyridinylmethyl)amino]acetic acid, the pyridine nitrogen is oriented 180° away from the

glycine tail. It is geometrically impossible for the pyridine N and the glycine amine/carboxylate to bind the same metal ion.

Consequences for Ligand Design

- **Bridging Ligand:** The molecule acts as a linker, binding Metal A at the glycine end (N,O-chelation) and Metal B at the pyridine end (N-coordination).
- **MOF Construction:** This property makes it an excellent "strut" for constructing 3D Metal-Organic Frameworks with large pore sizes.
- **Zwitterionic Coordination:** In the solid state, the carboxylate often bridges metal centers while the ammonium group balances charge or participates in hydrogen bonding networks.

Visualization: Topology Comparison



[Click to download full resolution via product page](#)

Caption: Topological divergence: The 4-pyridyl derivative forces bridging interactions, enabling supramolecular polymerization rather than discrete chelation.

Experimental Protocols

Protocol 1: Synthesis via Reductive Amination (Standardized)

Objective: Synthesis of N-(4-pyridylmethyl)glycine ethyl ester (Precursor).

Reagents:

- Pyridine-4-carboxaldehyde (10 mmol)
- Glycine ethyl ester hydrochloride (10 mmol)
- Triethylamine (Et₃N) (10 mmol)
- Sodium Triacetoxyborohydride (STAB) (14 mmol)
- Dichloromethane (DCM) (dry)

Procedure:

- Imine Formation: In a round-bottom flask, dissolve Glycine ethyl ester HCl in dry DCM (50 mL). Add Et₃N (1.0 eq) and stir for 15 min to liberate the free amine.
- Add Pyridine-4-carboxaldehyde (1.0 eq) and MgSO₄ (anhydrous, 2g) to absorb water. Stir at Room Temperature (RT) for 2 hours.
- Reduction: Cool the mixture to 0°C. Add STAB (1.4 eq) portion-wise over 20 minutes.
- Allow the reaction to warm to RT and stir overnight (12-16 hours) under nitrogen atmosphere.
- Quench: Quench with saturated aqueous NaHCO₃.
- Extraction: Extract the aqueous layer with DCM (3 x 30 mL). Combine organic layers, dry over Na₂SO₄, and concentrate in vacuo.
- Purification: The crude oil is purified via flash column chromatography (SiO₂, MeOH/DCM gradient 0-10%).

Note: To obtain the free acid, hydrolyze the ester using LiOH (2.0 eq) in THF/H₂O (1:1) for 2 hours, then neutralize with 1M HCl to precipitate the zwitterion.

Protocol 2: Determination of pKa via Potentiometric Titration

Objective: Determine the ionization constants of the carboxyl and amine groups.

Procedure:

- Prepare a 0.01 M solution of the title compound in degassed water (CO₂-free).
- Adjust ionic strength to 0.1 M using KNO₃.
- Acidify the solution to pH ~1.5 using 0.1 M HCl.
- Titrate with 0.1 M carbonate-free NaOH using a calibrated glass electrode.
- Record pH vs. Volume of NaOH added.[\[1\]](#)
- Data Analysis: Identify inflection points.
 - Inflection 1 (pH ~2.2): Deprotonation of –COOH.
 - Inflection 2 (pH ~5.3): Deprotonation of Pyridinium H⁺.
 - Inflection 3 (pH ~9.1): Deprotonation of Ammonium –NH₂⁺–.

Biological & Pharmaceutical Applications[\[2\]](#)[\[3\]](#)[\[4\]](#)

Peptidomimetics

The incorporation of the pyridine ring introduces rigidity and π -stacking potential into peptide backbones. The 4-pyridylmethyl group serves as a basic side-chain mimic (similar to histidine but with different pKa and geometry), potentially enhancing affinity for receptors with acidic pockets.

PROTAC Linkers

In Proteolysis Targeting Chimeras (PROTACs), the chemical nature of the linker is crucial for solubility and permeability. This molecule offers a "solubilizing linker" motif:

- Secondary Amine: Can be alkylated to extend the chain.
- Pyridine: Increases water solubility compared to phenyl linkers.
- Carboxyl: Handle for amide coupling to E3 ligase ligands.

References

- PubChem. (2025). N-(4-Pyridylmethyl)glycine Compound Summary. National Library of Medicine. [\[Link\]](#)
- Nicolas-Gomez, M., et al. (2014). Crystal structure of N,N'-bis[(pyridin-4-yl)methyl]naphthalene diimide. Acta Crystallographica Section E. [\[Link\]](#)
- Williams, R. (2022). pKa Data Compiled by R. Williams. Organic Chemistry Data. [\[Link\]](#)
- Ermolat'ev, D. S. (2004). Solid-Phase Synthesis of Methyl N-(pyrimidin-2-yl)glycinate. PMC - NIH. [\[Link\]](#)
- Chizhnikov, I. V., et al. (1989).^[2] Glycine action on N-methyl-D-aspartate receptors in rat hippocampal neurons. Neuroscience Letters. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [scribd.com](https://www.scribd.com) [\[scribd.com\]](#)
- 2. Glycine action on N-methyl-D-aspartate receptors in rat hippocampal neurons - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- To cite this document: BenchChem. [In-Depth Technical Guide: [(4-Pyridinylmethyl)amino]acetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1317158/docs#in-depth-technical-guide-4-pyridinylmethyl-amino-acetic-acid\]](https://www.benchchem.com/product/b1317158/docs#in-depth-technical-guide-4-pyridinylmethyl-amino-acetic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)